

Unraveling MC-70: A Technical Examination of a Widely Used Industrial Material

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For Researchers, Scientists, and Professionals in Material Science and Civil Engineering

Executive Summary

MC-70 is not a singular chemical compound but rather a specific grade of medium-curing cutback asphalt. This material is a blend of asphalt cement and a petroleum solvent, engineered to achieve a desired viscosity for various construction and industrial applications. Due to its nature as a complex mixture, MC-70 does not possess a discrete chemical structure in the way a pure chemical compound does. This guide provides a comprehensive overview of the composition, properties, and standard specifications of MC-70, clarifying its classification and presenting available technical data.

The Nature of MC-70: A Mixture, Not a Molecule

Initial investigations into the "chemical structure" of **MC-70** reveal a common point of confusion. **MC-70** is a designation for a grade of medium-curing (MC) cutback bitumen.[1][2][3][4] Bitumen, or asphalt, is a complex mixture of high-molecular-weight hydrocarbons and is the residue from the distillation of crude oil.[1]

To reduce the viscosity of the thick asphalt cement for applications such as priming and tack coating in pavement construction, it is "cut back" with a petroleum solvent of intermediate volatility.[3] The "MC" designation indicates a medium curing time, meaning the solvent evaporates at a moderate rate. The number "70" specifies the minimum kinematic viscosity of the material at 60°C in centistokes (cSt).[2][4]



Consequently, a singular chemical structure, SMILES string, or InChI identifier, which are used for discrete chemical compounds, cannot be assigned to **MC-70**.

Composition and Specifications

The primary components of **MC-70** are asphalt cement and a kerosene-type petroleum solvent. The exact composition can vary but must meet specific performance-based standards. The following table summarizes the typical specifications for **MC-70**.



Property	Minimum	Maximum	Test Method
Kinematic viscosity at 60°C (140°F), mm²/s (cSt)	70	140	ASTM D2170
Flash point (Tag open- cup), °C (°F)	38 (100)	-	ASTM D3143
Distillate Test (volume percent of total distillate to 360°C)			
to 225°C (437°F)	-	20	ASTM D402
to 260°C (500°F)	20	60	ASTM D402
to 316°C (600°F)	65	90	ASTM D402
Residue from distillation to 360°C, volume %	55	-	ASTM D402
Tests on residue from distillation			
Penetration, 100 g, 5 sec at 25°C (77°F)	120	250	ASTM D5
Ductility, 5 cm/min at 25°C (77°F), cm	100	-	ASTM D113
Solubility in trichloroethylene, %	99.0	-	ASTM D2042
Water, %	-	0.2	ASTM D95

Table based on data from various supplier specifications.[4]

Experimental Protocols: Standardized Testing



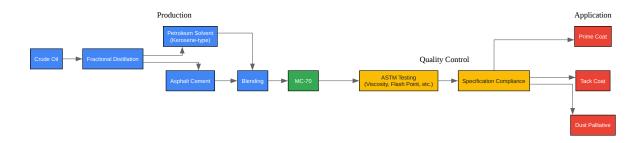
The experimental protocols relevant to **MC-70** are the standardized test methods defined by organizations such as ASTM International. These protocols are not for investigating biological signaling pathways, as **MC-70** is an industrial material, not a bioactive agent. The key test methods are cited in the table above and are used to ensure quality control and adherence to specifications.

Inapplicability of Signaling Pathway Diagrams

The request for diagrams of signaling pathways is not applicable to **MC-70**. Such diagrams are used to illustrate the interactions of bioactive molecules, such as drugs or hormones, with cellular components to elicit a biological response. **MC-70** is a construction material and does not have a known, specific biological target or signaling pathway that it modulates.

Logical Workflow for MC-70 Classification and Application

While a signaling pathway diagram is not relevant, a logical workflow for understanding and utilizing **MC-70** can be visualized. The following diagram illustrates the process from production to application.



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Workflow for MC-70 production, quality control, and application.

Conclusion

MC-70 is an engineered material with specific physical properties tailored for the construction industry, particularly in road paving. It is a mixture of asphalt and a petroleum solvent and does not have a single chemical structure. The technical data for MC-70 are based on standardized tests that define its physical characteristics and performance. Understanding MC-70 as a material blend rather than a discrete chemical compound is crucial for its appropriate application and for managing expectations regarding its chemical and biological properties.

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